

N,N-Diethyldodecanamide: A Comprehensive Technical Analysis of its Physicochemical Properties

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Compound of Interest

Compound Name: *N,N-Diethyldodecanamide*

Cat. No.: B1294644

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This technical guide provides an in-depth analysis of the physicochemical properties of **N,N-Diethyldodecanamide**, a versatile amide compound with applications in various scientific fields. This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and relevant analytical workflows.

Core Physicochemical Data

N,N-Diethyldodecanamide, also known as Diethylauramide, is a tertiary amide with the chemical formula C₁₆H₃₃NO.^[1] Its key physical properties, including boiling point and density, are critical for its application and handling in a laboratory setting. A summary of these properties is presented below.

Property	Value	Conditions
Boiling Point	166-167 °C	at 2 mmHg (2 torr)
Density	0.847 g/mL	at 25 °C

Table 1: Key Physicochemical Properties of **N,N-Diethyldodecanamide**. Data sourced from multiple chemical suppliers and databases.^{[1][2][3]}

Experimental Protocols

Accurate determination of the boiling point and density of a substance is fundamental in chemical research. The following sections detail the standard methodologies for these measurements.

Determination of Boiling Point Under Reduced Pressure

Given that **N,N-Diethyldecanamide** has a high boiling point at atmospheric pressure, determination under reduced pressure is the preferred method to prevent decomposition.

Methodology:

- Apparatus Setup: A distillation apparatus is assembled, including a round-bottom flask, a condenser, a receiving flask, and a connection to a vacuum pump. A thermometer is positioned so that the bulb is level with the side arm of the distillation head.
- Sample Preparation: A small volume of **N,N-Diethyldecanamide** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- Pressure Reduction: The system is evacuated to the desired pressure (e.g., 2 mmHg) using the vacuum pump. The pressure is monitored with a manometer.
- Heating: The sample is gradually heated using a heating mantle.
- Boiling Point Measurement: The temperature is recorded when the liquid is observed to be boiling and a steady reflux of condensate is seen on the thermometer bulb. This stable temperature reading is the boiling point at the recorded pressure.

Determination of Density

The density of a liquid can be determined using a straightforward gravimetric method.

Methodology:

- Mass of Empty Container: An empty, dry volumetric flask or pycnometer of a known volume is weighed on an analytical balance.

- Mass of Filled Container: The container is filled with **N,N-Diethyldodecanamide** to the calibration mark, ensuring the temperature of the liquid is 25 °C. The filled container is then reweighed.
- Calculation: The mass of the **N,N-Diethyldodecanamide** is calculated by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by dividing the mass of the liquid by its known volume.

Analytical Workflow: Quantification in Biological Matrices

N,N-Diethyldodecanamide's potential as a pharmacological agent necessitates robust methods for its quantification in biological fluids such as human serum. A typical workflow for such an analysis is outlined below.



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